

Emavusertib Mesylate: A Comparative Guide to its Cross-Reactivity Profile

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Compound of Interest

Compound Name: *Emavusertib Mesylate*

CAS No.: *2376399-40-3*

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Emavusertib mesylate (CA-4948) is a potent, orally bioavailable small molecule inhibitor targeting both Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) and FMS-like Tyrosine Kinase 3 (FLT3).^{[1][2][3]} Its dual-inhibitory mechanism has shown promise in the treatment of various hematologic malignancies, particularly those harboring mutations in MYD88, spliceosome components (SF3B1, U2AF1), or FLT3.^{[4][5][6][7]} This guide provides a comprehensive comparison of the cross-reactivity profile of Emavusertib with other notable IRAK4 and FLT3 inhibitors, supported by available experimental data.

Kinase Selectivity Profile: A Quantitative Comparison

The specificity of a kinase inhibitor is a critical determinant of its therapeutic index, influencing both efficacy and off-target toxicities. The following tables summarize the available quantitative data on the kinase selectivity of Emavusertib and its key competitors. It is important to note that the data are compiled from various sources and experimental conditions, which may affect direct comparability.

Table 1: Cross-Reactivity Profile of **Emavusertib Mesylate**

Target Kinase	IC50/Ki (nM)	Other Significantly Inhibited Kinases (≥50% inhibition @ 1 μM)	Kinase Panel Size	Assay Type
IRAK4	31.7, 57[2][8]	CLK1, CLK2, CLK4, FLT3, DYRK1A, DYRK1B, TrkA, TrkB, Haspin, NEK11[8]	329	TR-FRET, Kinome Panel[8]
FLT3	Potent Inhibition[1][2]	See above	329	Kinome Panel[8]

Table 2: Comparative Cross-Reactivity Profiles of Other IRAK4 Inhibitors

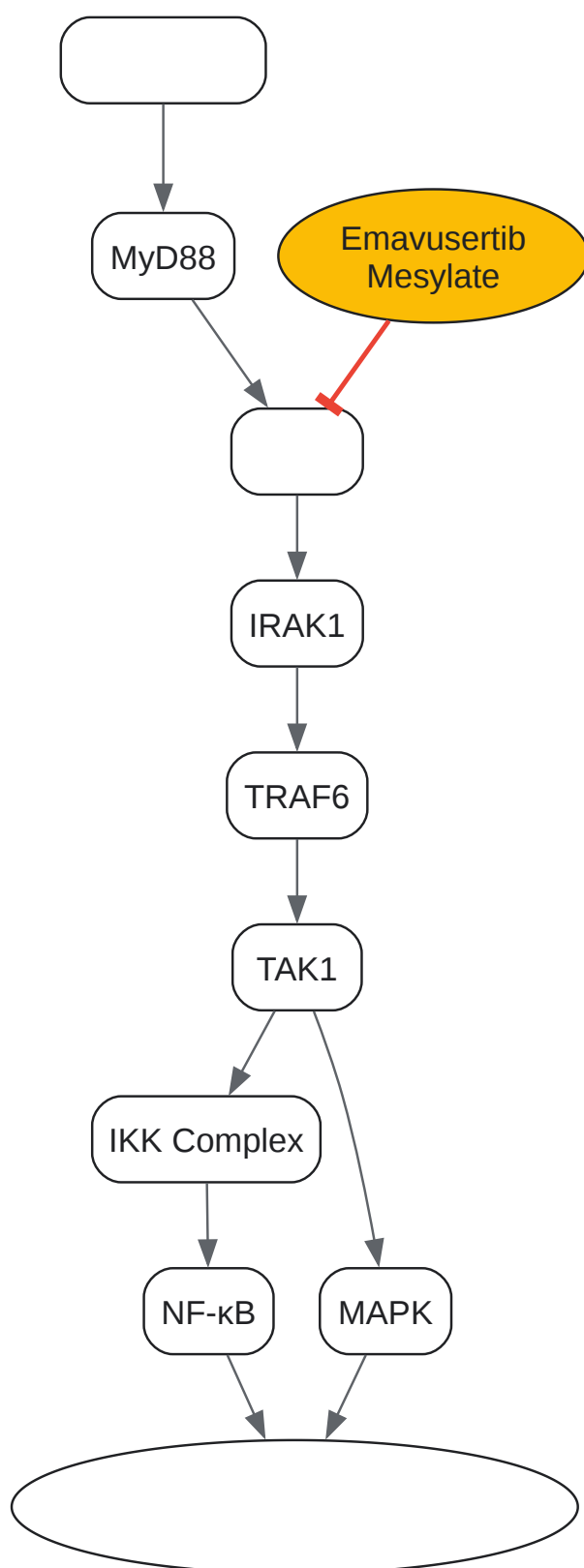
Inhibitor	Primary Target	IC50/Ki (nM)	Other Notable Inhibited Kinases	Kinase Panel Size	Assay Type
Zimlovisertib (PF-06650833)	IRAK4	0.2[9][10]	IRAK1, MNK2, LRRK2, CLK4, CK1γ1 (>70% inhibition @ 200 nM)[9]	278	Radiometric
Zabedoseritib (BAY1834845)	IRAK4	8, 212 (at 1mM ATP) [11][12]	High selectivity; FLT3 monitored for selectivity[11]	KINOMEscan	Competition Binding Assay
ND-2158	IRAK4	Ki = 1.3[8]	Highly selective[13]	334	Radioisotope- based
ND-2110	IRAK4	Ki = 7.5[14]	Highly selective[14]	334	Radioisotope- based

Table 3: Comparative Cross-Reactivity Profiles of Selected FLT3 Inhibitors

Inhibitor	Primary Target	IC50/Kd (nM)	Other Notable Inhibited Kinases	Kinase Panel Size	Assay Type
Quizartinib	FLT3	Kd = 3.3[15]	KIT (Kd <10 nM); 7 others with Kd <100 nM[15]	404	Competition Binding Assay
Midostaurin	Multi-kinase	FLT3 (Kd = 6-15)[16]	Broad activity; 54 kinases with Kd <100 nM[17]	>50% of kinome	Binding Affinity Assay
Gilteritinib	FLT3, AXL	FLT3-ITD (~1)[18]	ALK, ROS1; Weaker activity against c-KIT[19][20]	468	KINOMEscan
Sorafenib	Multi-kinase	FLT3 (57)	Raf-1 (6), B-Raf (20), VEGFR2 (90), VEGFR3 (15), PDGFRβ (20), c-Kit (58)	402	Competition Binding Assay

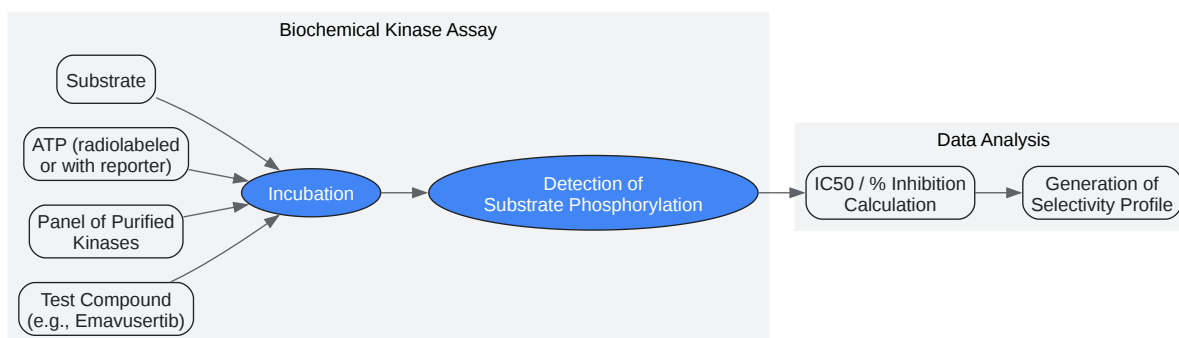
Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the biological context and the methodologies used to assess kinase inhibitor selectivity, the following diagrams illustrate the IRAK4 signaling pathway and a general workflow for kinase profiling.



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Figure 1: Simplified IRAK4 Signaling Pathway.



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Figure 2: General Experimental Workflow for Kinase Profiling.

Experimental Protocols

The determination of a kinase inhibitor's cross-reactivity profile is typically achieved through large-scale screening against a panel of purified kinases. While specific protocols vary between providers (e.g., Eurofins DiscoverX KINOMEScan®, Reaction Biology HotSpotSM), the general principles are outlined below.

1. Radiometric Kinase Assay (e.g., HotSpotSM)

- Objective: To measure the enzymatic activity of a kinase by quantifying the incorporation of a radiolabeled phosphate from [γ -³³P]ATP onto a substrate.
- Methodology:
 - A reaction mixture containing the purified kinase, a specific substrate (protein or peptide), and the test compound at various concentrations is prepared in an assay buffer.
 - The kinase reaction is initiated by the addition of [γ -³³P]ATP.

- The reaction is allowed to proceed for a defined period at a controlled temperature (e.g., 30°C).
- The reaction is stopped, and the radiolabeled substrate is separated from the unreacted [γ -³³P]ATP, often by capturing the substrate on a filter membrane.
- The amount of radioactivity incorporated into the substrate is quantified using a scintillation counter.
- The percentage of kinase inhibition is calculated relative to a vehicle control (e.g., DMSO), and IC50 values are determined from dose-response curves.

2. Competition Binding Assay (e.g., KINOMEscan®)

- Objective: To quantify the binding affinity of a test compound to a panel of kinases.
- Methodology:
 - A proprietary kinase-tagged phage is incubated with the test compound and an immobilized ligand that binds to the active site of the kinase.
 - The test compound competes with the immobilized ligand for binding to the kinase.
 - The amount of kinase-tagged phage bound to the immobilized ligand is quantified using quantitative PCR (qPCR) of the phage DNA tag.
 - The results are typically reported as the percentage of the control (DMSO), where a lower percentage indicates stronger binding of the test compound to the kinase. Dissociation constants (Kd) can be derived from these measurements.

3. TR-FRET (Time-Resolved Fluorescence Resonance Energy Transfer) Assay

- Objective: To measure kinase activity by detecting the phosphorylation of a substrate using a fluorescence-based method.
- Methodology:

- A reaction containing the kinase, a biotinylated substrate peptide, ATP, and the test compound is prepared.
- After the kinase reaction, a detection mixture containing a europium-labeled anti-phospho-specific antibody and an allophycocyanin (APC)-labeled streptavidin is added.
- If the substrate is phosphorylated, the antibody binds, bringing the europium donor and the APC acceptor into close proximity, resulting in a FRET signal upon excitation.
- The TR-FRET signal is measured on a compatible plate reader, and the IC₅₀ value is determined. The IC₅₀ for Emavusertib against IRAK4 was determined using a TR-FRET assay.[8]

Conclusion

Emavusertib Mesylate is a potent dual inhibitor of IRAK4 and FLT3. While it exhibits high selectivity for IRAK4 over the closely related IRAK1, kinome-wide screening reveals inhibitory activity against several other kinases at micromolar concentrations.[3][8] Compared to multi-targeted FLT3 inhibitors like Midostaurin and Sorafenib, Emavusertib appears to have a more focused off-target profile. However, second-generation FLT3 inhibitors such as Quizartinib and Gilteritinib demonstrate higher selectivity for FLT3. Among the IRAK4 inhibitors, Emavusertib's potency is comparable to or slightly less than that of Zimlovisertib and the ND-series inhibitors.

The clinical implications of Emavusertib's cross-reactivity profile are under investigation. Inhibition of kinases such as the CLK family may contribute to its overall anti-cancer activity, but could also be associated with off-target effects. A thorough understanding of this profile is essential for the rational design of clinical trials and the development of effective combination therapies.

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